

A Researcher's Guide to Certified Reference Materials for Fluoranthene-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluoranthene-d10

Cat. No.: B110225

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in the precise quantification of polycyclic aromatic hydrocarbons (PAHs), the selection of an appropriate certified reference material (CRM) for **Fluoranthene-d10** is a critical determinant of data quality and analytical method validity. **Fluoranthene-d10** is a deuterated form of Fluoranthene, a PAH that is a priority pollutant listed by the United States Environmental Protection Agency (EPA).^[1] Due to its similar chemical and physical properties to the native compound, **Fluoranthene-d10** is an ideal internal standard for chromatographic and mass spectrometric analysis, correcting for sample loss during preparation and instrumental analysis.

This guide provides a comparative overview of commercially available **Fluoranthene-d10** CRMs, supported by detailed analytical protocols, to aid in the selection of the most suitable material for your research needs.

Comparison of Fluoranthene-d10 Certified Reference Materials

The selection of a CRM is contingent upon the specific analytical requirements, including the sample matrix, the required concentration, and the solvent compatibility. Below is a comparison of some widely used **Fluoranthene-d10** CRMs from prominent suppliers.

Supplier	Product Name/ID	Form	Concentration/Purity	Solvent	Key Features
LGC Standards	Fluoranthene-d10	Solution	10.00 µg/mL	Not Specified	Produced in accordance with ISO 17034.[2]
Sigma-Aldrich	Fluoranthene-d10	Solid	99% (CP), 98 atom % D	Not Applicable	Quality Level 200.[3]
HPC Standards GmbH	D10-Fluoranthene solution	Solution	100 µg/ml	Acetone	Meets international quality requirements for residue analysis.[1]
DSP-Systems	Fluoranthene (D10, 98%)	Solution or Neat	200 µg/mL or Neat	Isooctane	Available as a solution or a neat compound.
CPAChem	Fluoranthene D10	Solution	100 mg/l	Cyclohexane	Part of a 16-component PAH standard solution.[4]
CRM LABSTANDARD	Fluoranthene-D10	Neat or Solution	Not Specified	Not Specified	Available as a neat Reference Material (RM) or as an Analytical Standard Solution.[5][6]
CDN Isotopes	Fluoranthene-d10	Solid	98 atom % D	Not Applicable	Stability of at least three years if

stored
properly.[\[7\]](#)

Cambridge Isotope Laboratories	Fluoranthene (D ₁₀ , 98%)	Neat or Solution	98% Chemical Purity	Isooctane (for solution)	Serves as a marker for oil combustion. [8] [9]
--------------------------------------	---	---------------------	---------------------------	-----------------------------	---

Experimental Protocols

Accurate PAH quantification necessitates meticulous sample preparation and analysis. The following protocols are based on established methodologies, such as U.S. EPA Method 8270D, and are suitable for the analysis of PAHs in environmental samples using **Fluoranthene-d10** CRM as an internal standard.[\[10\]](#)

Sample Preparation: Extraction and Cleanup

This procedure is suitable for the extraction of PAHs from solid matrices like soil or sediment.

a. Extraction (Pressurized Fluid Extraction - PFE)

- Homogenize the soil or sediment sample.
- Mix a 10-30 g aliquot of the sample with an equal amount of anhydrous sodium sulfate to remove moisture.
- Spike the sample with a known amount of **Fluoranthene-d10** CRM solution before extraction. The spiking level should be chosen to be in the mid-range of the calibration curve.
- Pack the sample into an extraction cell.
- Extract the sample using a pressurized fluid extraction system with an appropriate solvent, such as a mixture of acetone and hexane, at elevated temperature and pressure.[\[10\]](#)

b. Cleanup (Solid-Phase Extraction - SPE)

- Concentrate the extract from the PFE to a final volume of 1 mL.

- Use a solid-phase extraction cartridge (e.g., silica gel or alumina) to remove interferences.
- Condition the SPE cartridge with the extraction solvent.
- Load the concentrated extract onto the cartridge.
- Elute the PAHs with a suitable solvent mixture.
- Concentrate the eluate to the final volume required for instrumental analysis.

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is applicable for the determination of PAHs in the prepared sample extracts.

a. Instrumentation

- Gas Chromatograph: Equipped with a capillary column suitable for PAH separation (e.g., 5% phenyl-methylpolysiloxane).[\[10\]](#)
- Mass Spectrometer: Capable of operating in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode for enhanced sensitivity and selectivity.[\[11\]](#)

b. GC-MS Conditions

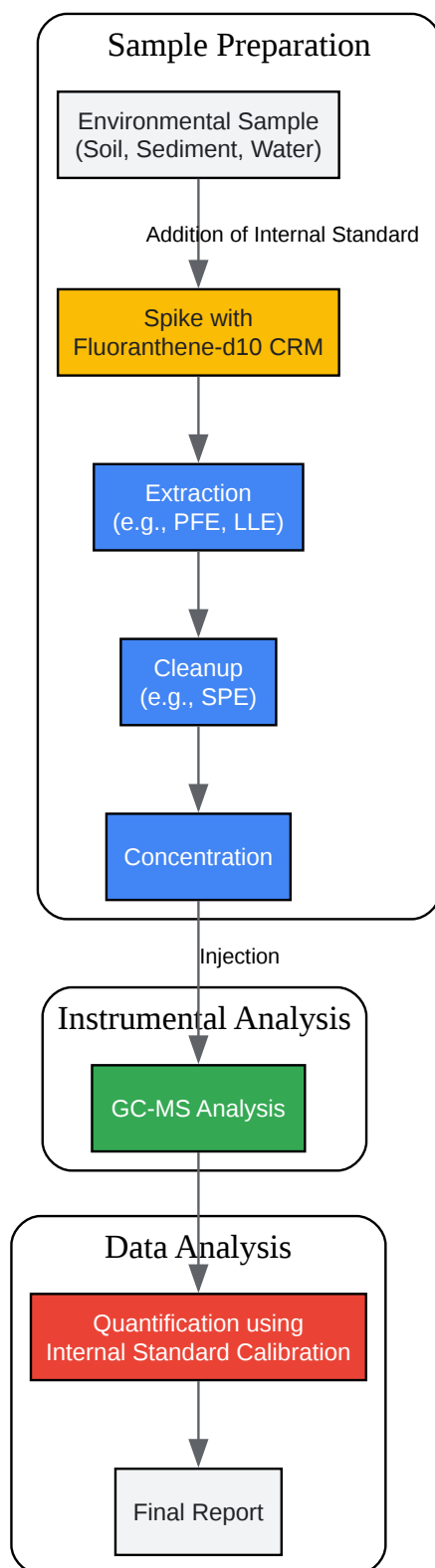
- Carrier Gas: Helium at a constant flow rate.
- Injection: Splitless injection is typically used for trace analysis.[\[10\]](#)
- Temperature Program: An optimized temperature program to ensure the separation of all target PAHs.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - SIM Ions: Monitor the characteristic ions for both native Fluoranthene and **Fluoranthene-d10**. For Fluoranthene (C₁₆H₁₀), the molecular ion is at m/z 202.25. For **Fluoranthene-**

d10 (C16D10), the molecular ion is at m/z 212.31.[\[3\]](#)[\[12\]](#)

c. Calibration and Quantification

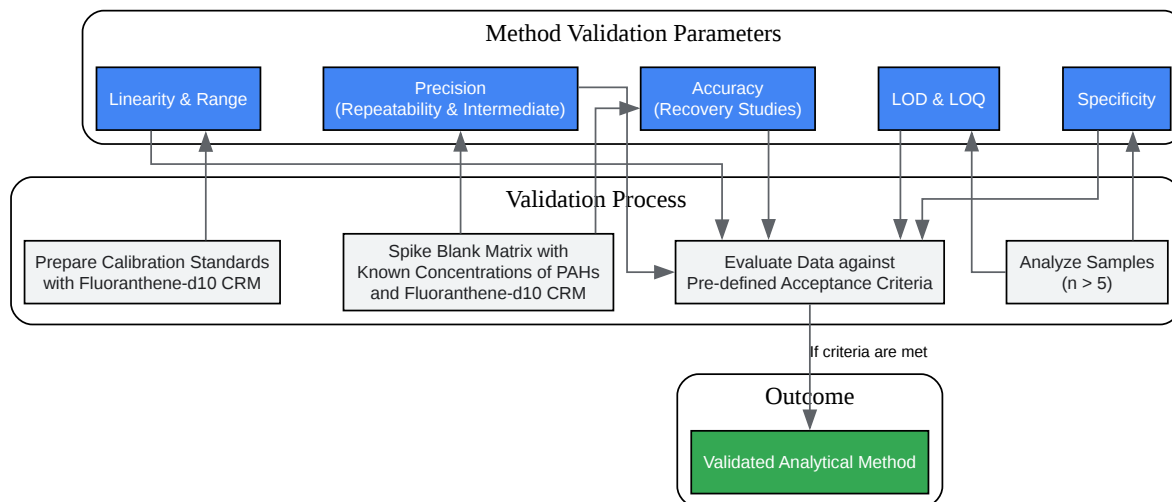
- Calibration: Prepare a series of calibration standards by diluting a suitable PAH CRM solution in an appropriate solvent. Each calibration standard should be spiked with the same amount of **Fluoranthene-d10** CRM solution as the samples. The calibration curve is established by plotting the ratio of the peak area of the native PAH to the peak area of **Fluoranthene-d10** against the concentration of the native PAH.
- Quantification: The concentration of Fluoranthene in the sample is determined by calculating the peak area ratio in the sample extract and using the calibration curve. The use of the internal standard corrects for any loss of analyte during sample preparation and injection.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for the analysis of PAHs using an internal standard.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the validation of a PAH analytical method using a CRM.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. www-pub.iaea.org [www-pub.iaea.org]
- 2. Beyond Purity: Understanding the Isotopologue Profile in Deuterated APIs [isotope.com]
- 3. Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Deuterated polycyclic aromatic hydrocarbons: Revisited | Astronomy & Astrophysics (A&A) [aanda.org]

- 5. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. acp.copernicus.org [acp.copernicus.org]
- 9. Fluoranthene (D₁₀, 98%) - Cambridge Isotope Laboratories, DLM-2140-0.5 [isotope.com]
- 10. benchchem.com [benchchem.com]
- 11. journal.uctm.edu [journal.uctm.edu]
- 12. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- To cite this document: BenchChem. [A Researcher's Guide to Certified Reference Materials for Fluoranthene-d₁₀]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110225#certified-reference-materials-for-fluoranthene-d10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com